

Application Note: Comprehensive Characterization of 3-Phenyloxetan-3-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Phenyloxetan-3-ol

CAS No.: 699-73-0

Cat. No.: B1354653

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Abstract

This technical guide provides a comprehensive suite of analytical methodologies for the definitive characterization of **3-phenyloxetan-3-ol**, a heterocyclic compound of increasing interest in medicinal chemistry and synthetic applications. The oxetane motif is a valuable building block in drug discovery, and rigorous analytical characterization is paramount for ensuring quality, purity, and structural integrity. This document outlines detailed protocols for structural elucidation and purity assessment using Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) Spectroscopy. Furthermore, methods for purity determination and thermal property analysis are presented using High-Performance Liquid Chromatography (HPLC) and Simultaneous Thermal Analysis (TGA/DSC). This guide is intended for researchers, scientists, and drug development professionals engaged in the synthesis, quality control, and application of oxetane-containing molecules.

Introduction to 3-Phenyloxetan-3-ol

3-Phenyloxetan-3-ol (C₉H₁₀O₂) is a tertiary alcohol containing a strained four-membered oxetane ring and a phenyl substituent. The oxetane ring, while stable, can influence the physicochemical properties of a molecule, such as solubility and metabolic stability, making it an attractive moiety in drug design.^[1] The tertiary alcohol functionality provides a key site for further chemical modification. Accurate and comprehensive analytical characterization is a critical prerequisite for the reliable use of this building block in any research or development setting. This application note details the primary analytical techniques required for its full characterization.

Key Physicochemical Properties:

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	[2][3]
Molecular Weight	150.17 g/mol	[2][3]
CAS Number	699-73-0	[2]
Melting Point	55-56 °C	[2]
Appearance	White to off-white solid	

Structural Elucidation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the unambiguous structural determination of **3-phenyloxetan-3-ol**. Both ¹H and ¹³C NMR are essential for a complete assignment.

Rationale for NMR: The unique chemical environment of each proton and carbon atom in the molecule results in a distinct resonance frequency (chemical shift), and through-bond interactions between neighboring protons (spin-spin coupling) provide connectivity information.

Protocol for ¹H and ¹³C NMR Spectroscopy

- Sample Preparation:

- Accurately weigh 5-10 mg of purified **3-phenyloxetan-3-ol**.
- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl₃).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts to 0.00 ppm.^[4]
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Parameters (400 MHz Spectrometer):
 - ¹H NMR:
 - Acquisition time: ~3 seconds
 - Relaxation delay: 2 seconds
 - Number of scans: 16
 - ¹³C NMR:
 - Acquisition time: ~1.5 seconds
 - Relaxation delay: 3 seconds
 - Number of scans: 1024
- Data Processing and Analysis:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Phase and baseline correct the resulting spectrum.
 - Integrate the peaks in the ¹H NMR spectrum to determine the relative number of protons.
 - Analyze the chemical shifts, multiplicities (splitting patterns), and coupling constants to assign the signals to the respective protons and carbons in the molecule.

Expected ^1H NMR Data (400 MHz, CDCl_3):

Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration	Assignment
~ 7.50 - 7.30	Multiplet	5H	Phenyl group (Ar-H)
~ 4.90	Doublet	2H	Oxetane ring (-CH ₂ -O-)
~ 4.75	Doublet	2H	Oxetane ring (-CH ₂ -C-)
~ 2.50	Singlet	1H	Hydroxyl group (-OH)

Expected ^{13}C NMR Data (100 MHz, CDCl_3):

Chemical Shift (δ) ppm (Predicted)	Assignment
~ 140	Quaternary Phenyl (C-Ar)
~ 129	Phenyl (CH-Ar)
~ 128	Phenyl (CH-Ar)
~ 126	Phenyl (CH-Ar)
~ 80	Oxetane ring (-CH ₂ -)
~ 75	Quaternary Oxetane (C-O)

Mass Spectrometry (MS)

Mass spectrometry is employed to confirm the molecular weight and to gain further structural information through the analysis of fragmentation patterns. Electrospray ionization (ESI) is a suitable soft ionization technique for this molecule.

Rationale for ESI-MS: ESI allows for the gentle ionization of the molecule, typically forming the protonated molecular ion $[\text{M}+\text{H}]^+$, which confirms the molecular weight. Tandem MS (MS/MS) can then be used to induce fragmentation and provide structural insights.

Protocol for ESI-Mass Spectrometry

- Sample Preparation:
 - Prepare a dilute solution of **3-phenyloxetan-3-ol** (~1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile.[\[4\]](#)
 - To promote protonation, a small amount of an acid (e.g., 0.1% formic acid) can be added to the solvent.[\[4\]](#)
- Instrument Parameters:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Scan Range: m/z 50-500
 - Capillary Voltage: 3.5 kV
 - Cone Voltage: 30 V
 - Source Temperature: 120 °C
 - Desolvation Temperature: 350 °C
- Data Analysis:
 - Identify the molecular ion peak $[M+H]^+$.
 - For structural confirmation, perform tandem MS (MS/MS) on the isolated molecular ion to observe characteristic fragment ions.

Expected Mass Spectrometry Data:

m/z (Predicted)	Ion
151.07	$[M+H]^+$
133.06	$[M+H - H_2O]^+$
105.03	$[C_7H_5O]^+$ (Benzoyl cation)
77.04	$[C_6H_5]^+$ (Phenyl cation)

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in the molecule based on their characteristic vibrational frequencies.

Rationale for FTIR: The bonds within a molecule vibrate at specific frequencies. When irradiated with infrared light, the molecule absorbs energy at frequencies corresponding to these vibrations, resulting in a unique spectrum that acts as a molecular fingerprint.

Protocol for Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

- Sample Preparation:
 - Ensure the ATR crystal (e.g., diamond) is clean.
 - Place a small amount of the solid **3-phenyloxetan-3-ol** sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Record a background spectrum of the empty ATR accessory.
 - Acquire the sample spectrum over a range of 4000-400 cm^{-1} .
 - Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} .

- Data Analysis:
 - Perform ATR and baseline corrections on the resulting spectrum.
 - Identify the characteristic absorption bands corresponding to the functional groups in **3-phenyloxetan-3-ol**.

Expected FTIR Data:

Wavenumber (cm ⁻¹) (Predicted)	Vibration	Functional Group
~ 3400 (broad)	O-H stretch	Alcohol
~ 3060	C-H stretch	Aromatic
~ 2960, 2880	C-H stretch	Aliphatic (Oxetane)
~ 1495, 1450	C=C stretch	Aromatic Ring
~ 1100	C-O stretch	Tertiary Alcohol
~ 980	C-O-C stretch	Oxetane Ring

Purity and Thermal Property Analysis

High-Performance Liquid Chromatography (HPLC)

HPLC is the standard method for determining the purity of a compound by separating it from any impurities. A reversed-phase method is generally suitable for a molecule with the polarity of **3-phenyloxetan-3-ol**.

Rationale for RP-HPLC: In reversed-phase HPLC, the stationary phase is nonpolar (e.g., C18), and the mobile phase is polar. Compounds are separated based on their hydrophobicity, with more polar compounds eluting earlier.

Protocol for Reversed-Phase HPLC

- Sample Preparation:

- Prepare a stock solution of **3-phenyloxetan-3-ol** in the mobile phase or a compatible solvent (e.g., acetonitrile) at a concentration of approximately 1 mg/mL.
- From the stock solution, prepare a working solution at a concentration of ~0.1 mg/mL.
- Filter the working solution through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Column: C18, 250 mm x 4.6 mm, 5 µm particle size
 - Mobile Phase: Isocratic mixture of Acetonitrile and Water (e.g., 60:40 v/v)
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25 °C
 - Injection Volume: 10 µL
 - Detection: UV at 254 nm
- Data Analysis:
 - Integrate the area of all peaks in the chromatogram.
 - Calculate the purity of **3-phenyloxetan-3-ol** as the percentage of the main peak area relative to the total area of all peaks.

Simultaneous Thermal Analysis (TGA/DSC)

Simultaneous Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provides information on the thermal stability, decomposition profile, and melting point of the compound.

Rationale for TGA/DSC: TGA measures the change in mass of a sample as a function of temperature, indicating decomposition or desolvation.^[5] DSC measures the heat flow into or out of a sample as it is heated, allowing for the determination of melting point and other thermal transitions.^[5]

Protocol for TGA/DSC Analysis

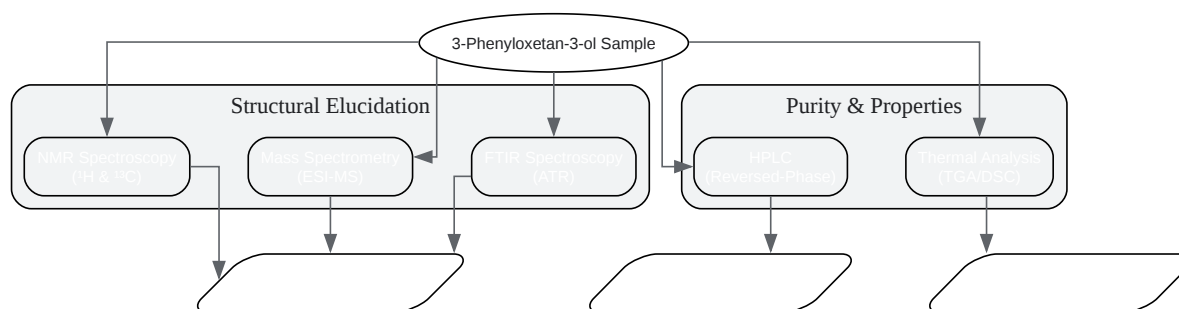
- Sample Preparation:
 - Accurately weigh 3-5 mg of **3-phenyloxetan-3-ol** into an aluminum DSC pan.
 - Crimp the pan with a lid.
- Instrument Parameters:
 - Temperature Program: Heat from 25 °C to 400 °C at a rate of 10 °C/min.
 - Purge Gas: Nitrogen at a flow rate of 50 mL/min.
- Data Analysis:
 - DSC: Determine the onset and peak temperature of the endothermic event corresponding to the melting of the compound.
 - TGA: Analyze the thermogram for any mass loss events and determine the onset temperature of decomposition.

Expected Thermal Analysis Data:

Analysis	Parameter	Expected Result
DSC	Melting Point (Onset)	~ 55-56 °C
TGA	Decomposition Onset	> 200 °C

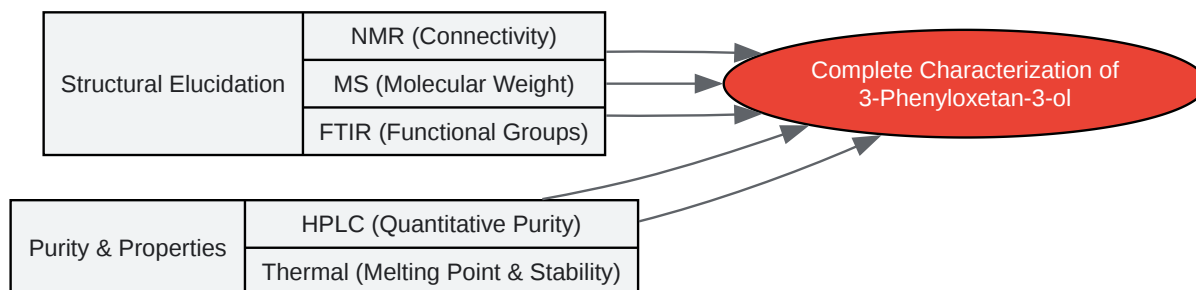
Workflow and Data Relationship Visualization

The following diagrams illustrate the overall workflow for the characterization of **3-phenyloxetan-3-ol** and the logical relationship between the analytical techniques.



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Caption: Workflow for the analytical characterization of **3-phenyloxetan-3-ol**.



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Caption: Logical relationship of analytical data for complete characterization.

Conclusion

The combination of NMR, MS, FTIR, HPLC, and thermal analysis provides a robust and comprehensive framework for the characterization of **3-phenyloxetan-3-ol**. The protocols outlined in this application note are based on established analytical principles and are designed to yield reliable and reproducible data for structural confirmation, purity assessment, and the determination of key physical properties. Adherence to these methodologies will ensure a high degree of confidence in the quality of **3-phenyloxetan-3-ol** for its intended applications in research and development.

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